

# difference between Fast Green FCF and Fast Green free acid

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## Compound of Interest

Compound Name: *Fast Green free acid*

CAS No.: 25738-40-3

Cat. No.: B1672073

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## Technical Guide: Fast Green FCF vs. Fast Green Free Acid

### Physicochemical Distinctions, Functional Mechanisms, and Application Protocols[1]

#### Executive Summary

Fast Green FCF (Disodium Salt) and **Fast Green Free Acid** share the same triarylmethane chromophore but differ critically in their ionic state, solubility profile, and primary applications.[1]

- **Fast Green FCF (Salt):** The standard hydrophilic reagent used in histology (Masson's Trichrome), protein electrophoresis, and food coloring (FD&C Green No. 3).[1][2] It relies on electrostatic interactions with cationic tissue components.[1]
- **Fast Green Free Acid:** The protonated, hydrophobic variant.[1] It is primarily utilized in specialized organic synthesis, lipophilic staining, and pharmacological research (e.g.,

amyloid fibrillogenesis inhibition) where high ionic strength or sodium counterions are detrimental.[1]

## Chemical Identity & Structural Analysis[1][2][3][4][5][6]

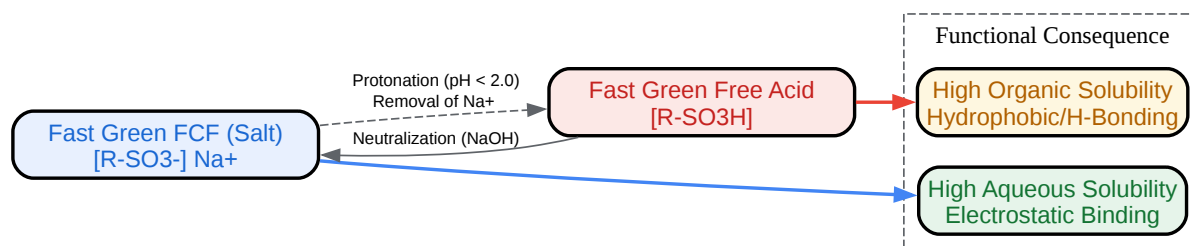
The core difference lies in the sulfonate groups. The "FCF" designation (For Coloring Food) strictly applies to the disodium salt, but the term is often retained for the free acid to denote the specific isomeric chromophore structure.[1]

### Comparative Chemical Data

Feature	Fast Green FCF (Standard Salt)	Fast Green Free Acid
CAS Number	2353-45-9	25738-40-3
Chemical State	Disodium Salt (Ionic)	Protonated Acid (Non-ionic/Zwitterionic)
Formula	$C_{37}H_{34}N_2Na_2O_{10}S_3$	$C_{37}H_{36}N_2O_{10}S_3$
Mol.[1][2] Weight	~808.85 g/mol	~765.0 g/mol
Solubility (Water)	High (~200 mg/mL)	Low / pH-dependent
Solubility (Organic)	Low (Ethanol: <1 mg/mL)	High (Ethanol, DMSO, DMF)
Primary Use	Aqueous Histology, PAGE	Pharmacological Assays, Organic Synthesis

### Structural Visualization

The following diagram illustrates the transformation between the salt and acid forms, highlighting the critical functional groups.



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Figure 1: Chemical relationship between the salt and free acid forms.<sup>[1][2]</sup> The transition dictates the solvent system (Aqueous vs. Organic) required for experimental success.<sup>[1][2]</sup>

## Mechanistic Principles

### The Salt Form (Histology & Electrophoresis)

Mechanism: Electrostatic Attraction.<sup>[1][2]</sup> In acidic environments (e.g., Masson's Trichrome), the sulfonate groups (

) of the dye bind to protonated amino groups (

) on proteins.<sup>[1][2]</sup>

- **Selectivity:** Fast Green FCF is a large molecule. Its size prevents it from easily penetrating dense structures (like muscle cytoplasm) as quickly as smaller dyes (like Biebrich Scarlet), allowing it to selectively stain loose collagen fibers green after a phosphotungstic acid block.<sup>[1][2]</sup>

### The Free Acid Form (Pharmacology)

Mechanism: Hydrophobic Interaction & Hydrogen Bonding.<sup>[1][2]</sup> Without the shielding of the sodium counterions, the free acid form exhibits higher lipophilicity.

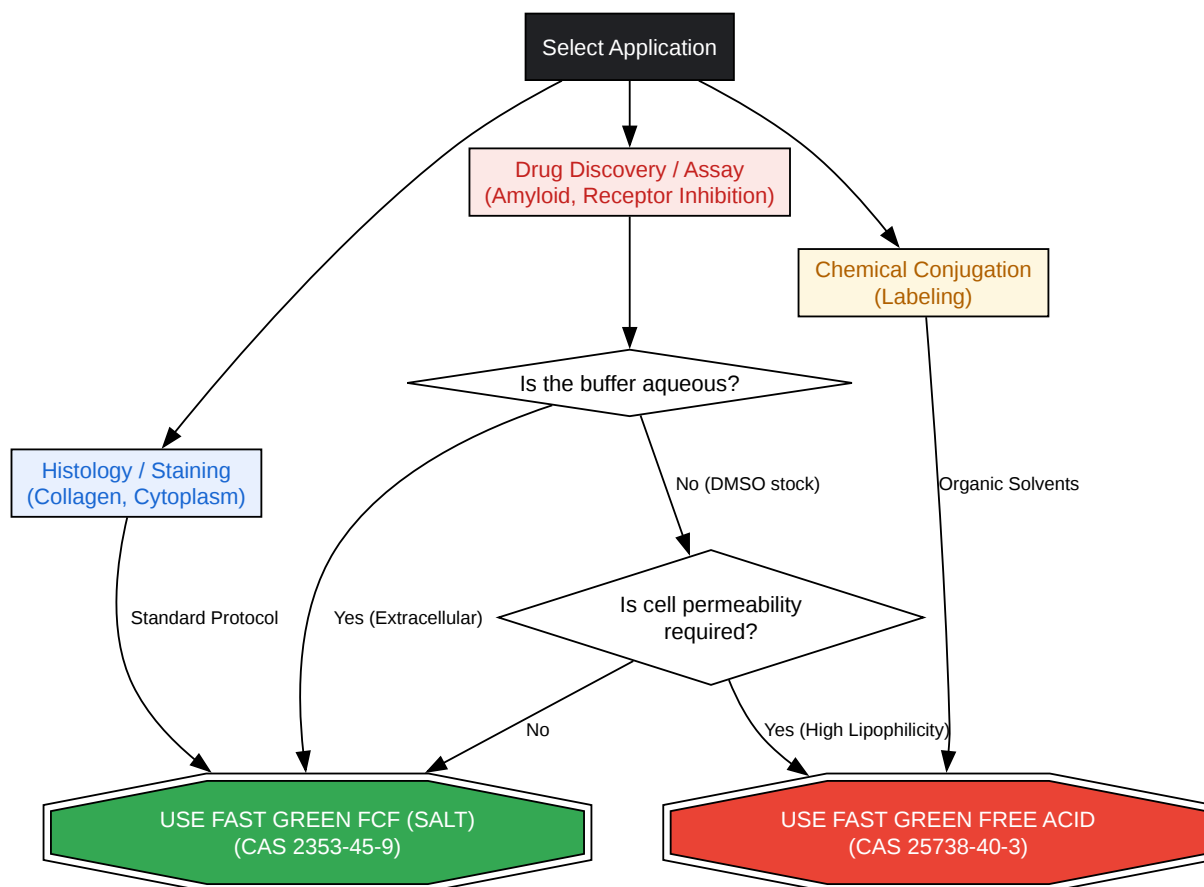
- **Amyloid Inhibition:** Research indicates the free acid form is effective in inhibiting

-synuclein and amyloid-

fibrillogenesis.[1][2][3] The protonated sulfonates allow the molecule to intercalate into the hydrophobic core of amyloid fibrils or bind via hydrogen bonding without the repulsive interference of a high local sodium concentration.

## Decision Matrix: Which Form to Use?

Use the following logic flow to determine the correct reagent for your study.



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Figure 2: Selection logic for Fast Green variants based on solvent compatibility and biological target.[1][2]

## Experimental Protocols

### Protocol A: Collagen Staining (Masson's Trichrome)

Reagent: Fast Green FCF (Salt) Objective: Visualize collagen fibers (Green) vs. Muscle/Cytoplasm (Red).[1][2]

- Deparaffinize slides and rehydrate through graded alcohols to distilled water.
- Mordant in Bouin's solution (60°C, 1 hour) if formalin-fixed. Wash until clear.[1]
- Stain Nuclei: Weigert's Iron Hematoxylin (10 min).[1][2] Wash.
- Cytoplasm Stain: Biebrich Scarlet-Acid Fuchsin (2 min). Rinse.[1]
- Differentiation/Block: Phosphomolybdic-Phosphotungstic Acid solution (10-15 min).
  - Critical Step: This blocks the dye from entering muscle but leaves collagen exposed.[1]
- Counterstain:Fast Green FCF (Salt) solution (2.5%) in 1% acetic acid (5 min).
  - Note: The salt form is essential here for solubility in the aqueous acetic acid solution.
- Dehydrate rapidly (to avoid extracting the green), clear in xylene, and mount.

### Protocol B: Amyloid Fibril Inhibition Assay

Reagent: **Fast Green Free Acid** Objective: Screen for inhibition of

-synuclein aggregation.[1][2][3][4][5]

- Stock Preparation:
  - Dissolve **Fast Green Free Acid** in 100% DMSO to create a 10 mM stock solution.

- Why Free Acid? Ensures complete solubility in DMSO and prevents salt precipitation in high-concentration stocks.[1][2]
- Protein Preparation:
  - Prepare monomeric  
-synuclein (70  $\mu$ M) in PBS (pH 7.4).[1][2]
- Incubation:
  - Dilute Dye Stock into protein solution (Final DMSO < 1%).[1][2]
  - Incubate at 37°C with continuous shaking (200 rpm) for 24–48 hours.
- Detection:
  - Measure Thioflavin T (ThT) fluorescence (Ex 440 nm / Em 485 nm).
  - Result: Reduced fluorescence indicates inhibition of fibril formation.[1]

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